

# Velnacrine Maleate safety profile comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

Get Quote

## Velnacrine Safety and Efficacy Profile

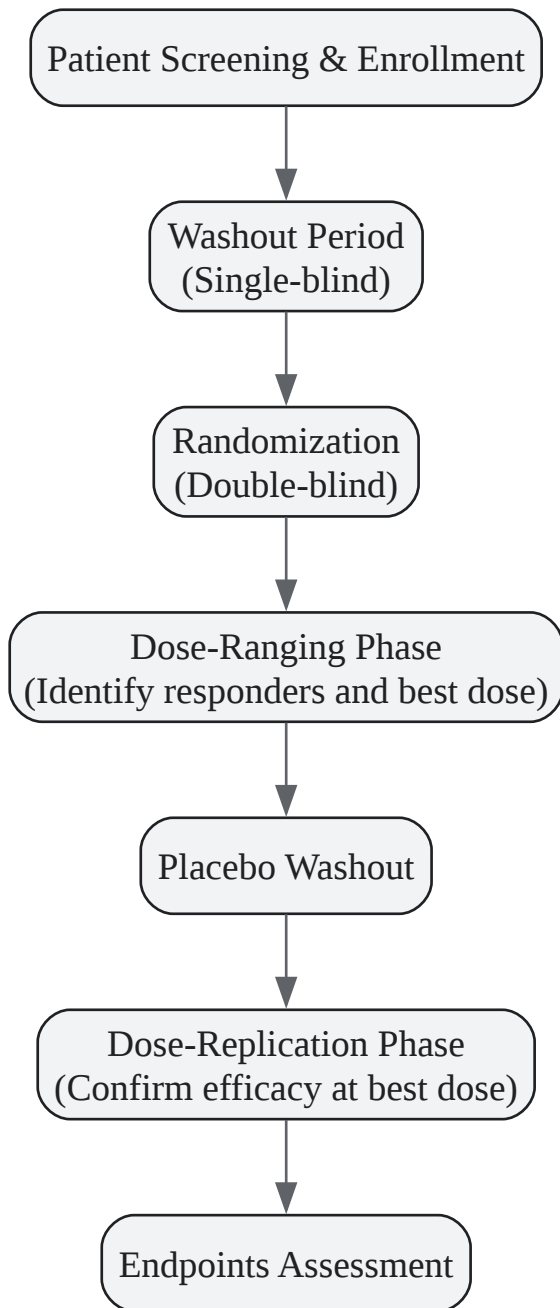
Aspect	Details from Clinical Trials
Efficacy (ADAS-Cog Score)	Modest but significant improvement over placebo [1] [2]. One trial showed a 4.1-point improvement from baseline at the highest dose (75 mg t.i.d.) [2].
Most Common Adverse Event	Diarrhea [1].
Most Significant Safety Concern	<b>Dose-dependent, asymptomatic elevation of liver transaminases</b> [1] [3] [2].
Incidence of Liver Toxicity	Abnormal liver function ( $\geq 5x$ upper normal limit) led to treatment discontinuation in <b>24-30%</b> of patients [1] [2].
Comparative Tolerability	Less favorable than approved AChEIs (e.g., Donepezil, Rivastigmine, Galantamine) due to hepatotoxicity [4] [5].

## Key Experimental Data and Protocols

The safety and efficacy data for Velnacrine were primarily established in Phase II and III clinical trials during the 1990s.

- **Study Design:** The key evidence comes from **double-blind, placebo-controlled trials** [1] [2]. One major trial involved 735 patients with mild-to-severe Alzheimer's disease [2].
- **Dosing Regimen:** The trials used a dose-ranging design. Patients were treated with various doses of Velnacrine (e.g., 10, 25, 50, and 75 mg three times a day) or a placebo to identify the most effective and tolerable dose [2]. Doses of 150 mg/day and 225 mg/day were also studied [1].
- **Primary Efficacy Endpoints:** The two main measures for assessing effectiveness were:
  - **Alzheimer's Disease Assessment Scale-Cognitive Subscale (ADAS-Cog):** A "gold standard" test for evaluating cognitive function in anti-dementia trials [4] [2].
  - **Clinical Global Impression of Change (CGIC):** A clinician's overall assessment of whether a patient's condition has changed [1] [2].
- **Safety Monitoring:** Safety was assessed through:
  - **Reporting of adverse events.**
  - **Regular blood tests** to monitor liver enzymes (transaminases), which identified the signature hepatotoxicity [1].

The following diagram illustrates the typical workflow of these clinical trials:



[Click to download full resolution via product page](#)

## Mechanism and Development Status

**Velnacrine Maleate** is a centrally acting, reversible **cholinesterase inhibitor** (ChEI) [2]. It was designed to increase the concentration of acetylcholine in the brain by preventing its breakdown, thereby temporarily

alleviating cognitive symptoms in Alzheimer's disease [1]. This mechanism is the same as that of other approved ChEIs like donepezil and rivastigmine [4].

However, its development was discontinued. A recent systematic review from 2024 explicitly lists Velnacrine among cholinesterase inhibitors that were investigated but **did not receive approval** [4] [5]. The primary reason was its **unacceptable safety profile**, specifically the high incidence of liver toxicity, which made its risk-benefit ratio unfavorable compared to other treatments [5].

## Conclusion for Researchers

In summary, while Velnacrine demonstrated modest efficacy as a cholinesterase inhibitor, its clinical development was terminated due to significant hepatotoxicity. This case highlights the critical importance of safety profiling in drug development.

- **Key Differentiator from Approved AChEIs:** The pronounced and frequent liver enzyme elevations were the major differentiator from drugs like donepezil, rivastigmine, and galantamine, which have more manageable side-effect profiles (primarily gastrointestinal) [4].
- **Research Implications:** For modern drug development, Velnacrine serves as a historical example of why rigorous and continuous liver function monitoring is essential during trials for compounds in this class.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Effectiveness and safety of velnacrine for the treatment ... [pubmed.ncbi.nlm.nih.gov]
2. Velnacrine for the treatment of Alzheimer's disease [link.springer.com]
3. Evaluation of HP 029 (velnacrine maleate) in Alzheimer's ... [pubmed.ncbi.nlm.nih.gov]
4. Efficacy of medications in controlling cognitive dysfunction in ... [pmc.ncbi.nlm.nih.gov]
5. Small-molecule drugs development for Alzheimer's disease [frontiersin.org]

To cite this document: Smolecule. [Velnacrine Maleate safety profile comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b619733#velnacrine-maleate-safety-profile-comparison>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)